

2-Pyridylmethyl Acetate: A Technical Review for Advanced Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Pyridylmethyl acetate

CAS No.: 1007-49-4

Cat. No.: B086835

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

2-Pyridylmethyl acetate, also known as 2-picolyl acetate, is a versatile heterocyclic compound that serves as a key building block in organic synthesis.^[1] As an ester of 2-pyridylmethanol and acetic acid, it combines the functionalities of an aromatic pyridine ring and a reactive acetate group.^[1] This unique structure makes it a valuable intermediate in the synthesis of more complex molecules, with potential applications in the pharmaceutical and agrochemical industries.^[1] This technical guide provides a comprehensive review of **2-Pyridylmethyl acetate**, summarizing its chemical properties, spectroscopic data, and detailed experimental protocols for its synthesis and derivatization.

Chemical and Physical Properties

2-Pyridylmethyl acetate is a yellow oil at room temperature.^[2] The presence of the polar acetate group and the nitrogen atom in the pyridine ring allows it to be soluble in polar organic solvents. A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Molecular Formula	C ₈ H ₉ NO ₂	[2]
Molecular Weight	151.16 g/mol	[2]
Appearance	Yellow Oil	[2]
Boiling Point	78-80°C / 10 mmHg	[3]
CAS Number	1007-49-4	[3]

Spectroscopic Data

The structural characterization of **2-Pyridylmethyl acetate** is crucial for its application in synthesis. The following tables summarize its key spectroscopic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy[2]

¹ H NMR (400 MHz, CDCl ₃)	
Chemical Shift (δ) ppm	Assignment
8.53 (d, J = 4.8 Hz, 1H)	Pyridine H6
7.63 (td, J = 8.0, 2.0 Hz, 1H)	Pyridine H4
7.28 (d, J = 7.6 Hz, 1H)	Pyridine H3
7.16 (dd, J = 7.2, 5.2 Hz, 1H)	Pyridine H5
5.15 (s, 2H)	-CH ₂ -
2.09 (s, 3H)	-CH ₃

¹³ C NMR (101 MHz, CDCl ₃)	
Chemical Shift (δ) ppm	Assignment
170.68	C=O
155.77	Pyridine C2
149.52	Pyridine C6
136.76	Pyridine C4
122.88	Pyridine C5
121.87	Pyridine C3
66.87	-CH ₂ -
20.91	-CH ₃

Infrared (IR) and Mass Spectrometry (MS)[2]

Spectroscopy Type	Key Data
IR (neat)	2924, 2853, 1738 (C=O stretch), 1637, 1459, 1130, 638 cm ⁻¹
MS (EI, m/z)	151.11 [M] ⁺

Synthesis and Experimental Protocols

The most common method for synthesizing **2-Pyridylmethyl acetate** is through the acetylation of 2-pyridylmethanol (also known as 2-picolyl alcohol). This esterification is typically achieved using acetic anhydride with a base catalyst.

Experimental Protocol: Acetylation of 2-Pyridylmethanol

This protocol is a generalized procedure based on standard acetylation methods for primary alcohols using acetic anhydride and pyridine.[4]

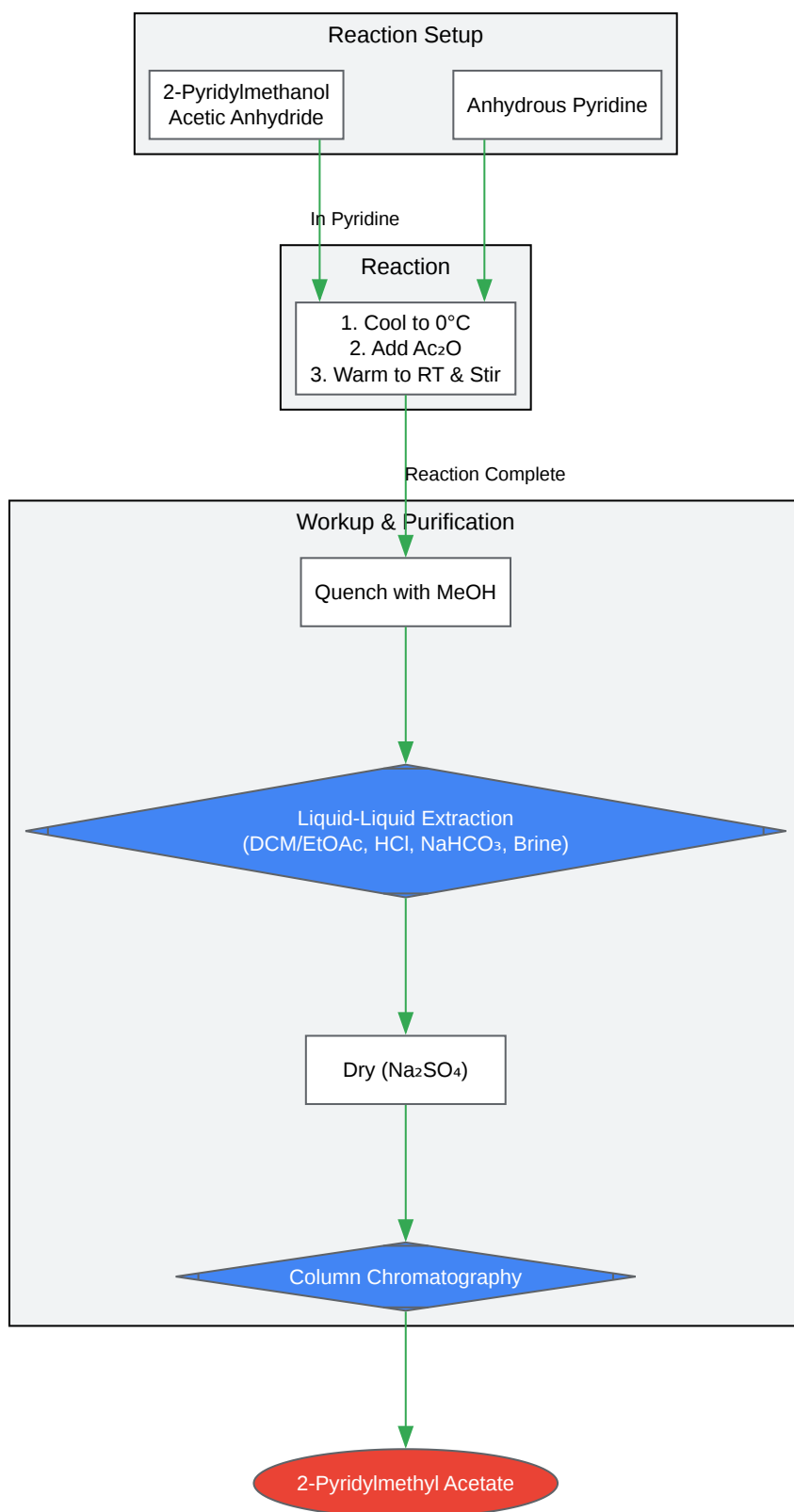
Materials:

- 2-Pyridylmethanol (1.0 equiv.)
- Anhydrous Pyridine (2-10 mL per mmol of alcohol)
- Acetic Anhydride (Ac_2O) (1.5 equiv.)
- Dry Dichloromethane (CH_2Cl_2) or Ethyl Acetate (EtOAc)
- 1 M Hydrochloric Acid (HCl)
- Saturated aqueous Sodium Bicarbonate (NaHCO_3)
- Brine (saturated aqueous NaCl)
- Anhydrous Sodium Sulfate (Na_2SO_4) or Magnesium Sulfate (MgSO_4)

Procedure:

- Dissolve 2-pyridylmethanol (1.0 equiv.) in anhydrous pyridine under an inert atmosphere (e.g., Argon).
- Cool the solution to 0°C using an ice bath.
- Slowly add acetic anhydride (1.5 equiv.) to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir until thin-layer chromatography (TLC) indicates the complete consumption of the starting material.
- Quench the reaction by the slow addition of methanol (MeOH) to consume excess acetic anhydride.
- Remove the pyridine by co-evaporation with toluene under reduced pressure.
- Dilute the residue with dichloromethane or ethyl acetate.
- Wash the organic layer sequentially with 1 M HCl , water, saturated aqueous NaHCO_3 , and brine.

- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to yield the crude product.
- Purify the residue by silica gel column chromatography to obtain pure **2-Pyridylmethyl acetate**.



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Synthesis workflow for **2-Pyridylmethyl acetate**.

Applications in Synthesis

Versatile Synthetic Intermediate

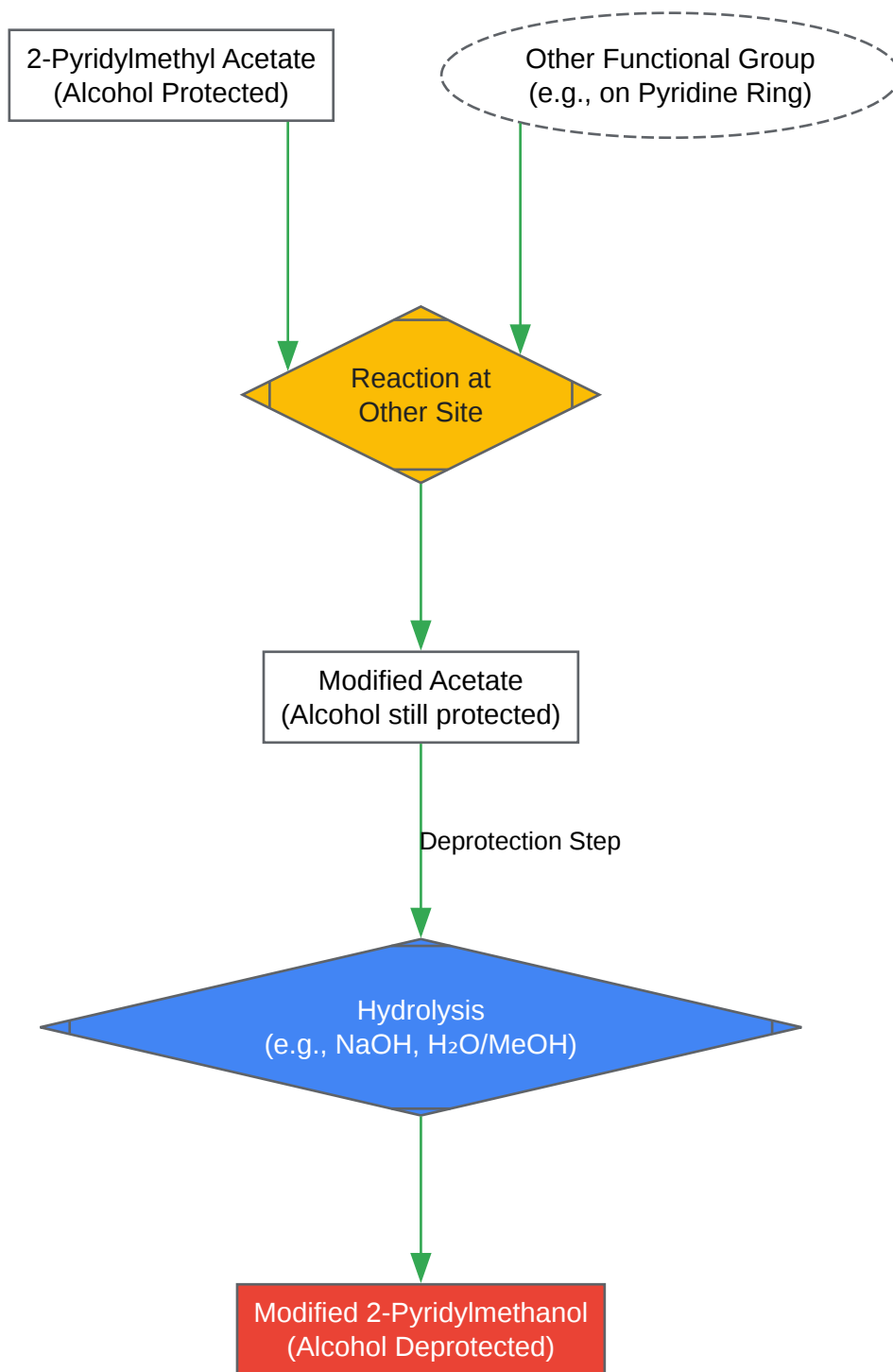
2-Pyridylmethyl acetate is a valuable building block in organic chemistry.^[1] The pyridine ring can be modified through various reactions, while the acetate group can serve as a leaving group or be hydrolyzed to reveal the primary alcohol. This dual functionality allows for its use in constructing more complex molecular architectures.^{[1][5]}

Role as a Protected Alcohol

The acetate group in **2-Pyridylmethyl acetate** effectively functions as a protecting group for the 2-pyridylmethanol hydroxyl group. Acetyl groups are stable under neutral and acidic conditions but are readily cleaved under basic conditions (saponification) to regenerate the alcohol.^[4] This strategy is fundamental in multi-step syntheses where the reactivity of the hydroxyl group needs to be masked.

Hydrolysis (Deprotection) Protocol: The hydrolysis of esters like **2-Pyridylmethyl acetate** is a standard procedure. While specific kinetic data for this molecule is not widely published, protocols for similar esters can be adapted.^[6] The reaction is typically catalyzed by acid or base.

- **Base-Catalyzed Hydrolysis (Saponification):** Dissolve **2-Pyridylmethyl acetate** in a mixture of methanol and water. Add an aqueous solution of a strong base (e.g., NaOH or KOH) and stir at room temperature or with gentle heating. Monitor the reaction by TLC. Upon completion, neutralize the mixture with acid and extract the product, 2-pyridylmethanol.
- **Acid-Catalyzed Hydrolysis:** Dissolve the ester in a suitable solvent (e.g., aqueous dioxane) and add a catalytic amount of a strong acid (e.g., HCl or H₂SO₄). Heat the mixture to drive the reaction to completion. Workup involves neutralization and extraction.



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- To cite this document: BenchChem. [2-Pyridylmethyl Acetate: A Technical Review for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b086835/docs#2-pyridylmethyl-acetate-a-technical-review-for-advanced-research\]](https://www.benchchem.com/product/b086835/docs#2-pyridylmethyl-acetate-a-technical-review-for-advanced-research)

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